

Cefodizime (sodium) stability in different infusion fluids for experimental use

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Compound of Interest

Compound Name: Cefodizime (sodium)

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Technical Support Center: Cefodizime (Sodium) Stability in Infusion Fluids

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of **Cefodizime (sodium)** in various infusion fluids for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the stability of Cefodizime sodium in common infusion fluids at room temperature?

A1: Cefodizime sodium (at a concentration of 4 mg/mL) is stable for at least 24 hours at room temperature (20-24°C) in several common intravenous infusion fluids. Stability is defined as retaining more than 90% of the initial concentration.^[1] The infusion fluids tested include 0.9% sodium chloride, 5% dextrose in water, 10% dextrose in water, 3% polygeline, and 5% amino acid injection fluid.^{[1][2]}

Q2: How does refrigerated storage affect the stability of Cefodizime sodium solutions?

A2: Refrigerated storage at 4°C significantly extends the stability of Cefodizime sodium. In the same infusion fluids mentioned above, Cefodizime concentrations remained above 90% of the initial concentration for at least 6 days (144 hours).^[1]

Q3: Were there any visual changes observed in the Cefodizime solutions during stability testing?

A3: No color change or precipitation was observed in any of the tested infusion fluids (0.9% sodium chloride, 5% dextrose in water, 10% dextrose in water, 3% polygeline, 5% amino acid injection fluid) during the stability studies at both room temperature and 4°C.^[1] However, immediate clouding was observed when chlorpromazine was combined with a solution of cefodizime, and a color change was noted with acetylcysteine.^[1]

Q4: Did the pH of the solutions change significantly during storage?

A4: The pH of the Cefodizime solutions in the tested infusion fluids remained essentially unchanged throughout the stability studies under both storage conditions.^[1] An increase in pH was noted when aminophylline was added to the cefodizime solution.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected precipitation or cloudiness upon reconstitution or mixing.	Incompatibility with the diluent or another drug.	Do not use the solution. Prepare a fresh solution, ensuring the correct diluent is used as per the experimental protocol. If mixing with other drugs, verify compatibility data beforehand. Immediate clouding has been observed with chlorpromazine.[1]
Discoloration of the solution.	Degradation of Cefodizime or a reaction with another component.	A color change from light yellow to colorless has been observed when mixed with acetylcysteine.[1] If unexpected discoloration occurs, it is recommended to discard the solution and prepare a fresh one.
Lower than expected concentration of Cefodizime in the sample.	- Exceeded stability limits (time or temperature).- Improper storage conditions.- Error in initial dilution.	- Review the stability data tables to ensure storage time and temperature are within acceptable limits.- Verify that storage equipment (refrigerators, room temperature monitors) are functioning correctly.- Double-check all calculations and steps in the dilution protocol.

Data on Cefodizime Sodium Stability

The following tables summarize the stability of Cefodizime sodium in various infusion fluids. The stability is defined as the retention of $\geq 90\%$ of the initial drug concentration.

Table 1: Stability of Cefodizime Sodium (4 mg/mL) at Room Temperature (20-24°C)

Infusion Fluid	Stability Duration (hours)
0.9% Sodium Chloride	≥ 24 ^[1]
5% Dextrose in Water	≥ 24 ^[1]
10% Dextrose in Water	≥ 24 ^[1]
3% Polygeline	≥ 24 ^[1]
5% Amino Acid Injection	≥ 24 ^[1]

Table 2: Stability of Cefodizime Sodium (4 mg/mL) under Refrigeration (4°C)

Infusion Fluid	Stability Duration (hours)
0.9% Sodium Chloride	≥ 144 ^[1]
5% Dextrose in Water	≥ 144 ^[1]
10% Dextrose in Water	≥ 144 ^[1]
3% Polygeline	≥ 144 ^[1]
5% Amino Acid Injection	≥ 144 ^[1]

Experimental Protocols

1. Preparation of Cefodizime Sodium Solutions

This protocol is based on the methodology described in the cited literature.^[1]

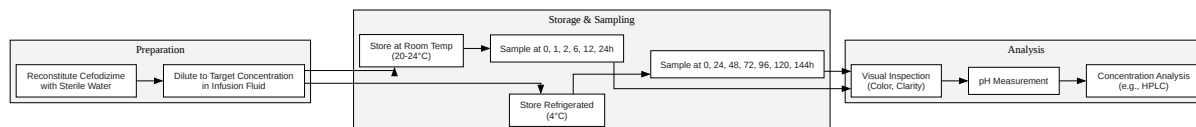
- **Reconstitution:** For intravenous administration, the contents of a 2,000 mg vial of Cefodizime may be reconstituted with 10 mL of sterile water for injection.^[1]
- **Dilution:** The primary solution can then be diluted in appropriate amounts of the desired infusion fluid (e.g., 0.9% sodium chloride, 5% dextrose in water) to the target concentration for the experiment.^[1]

2. Stability Testing Protocol

This protocol outlines the general steps for conducting a stability study of Cefodizime sodium in an infusion fluid.

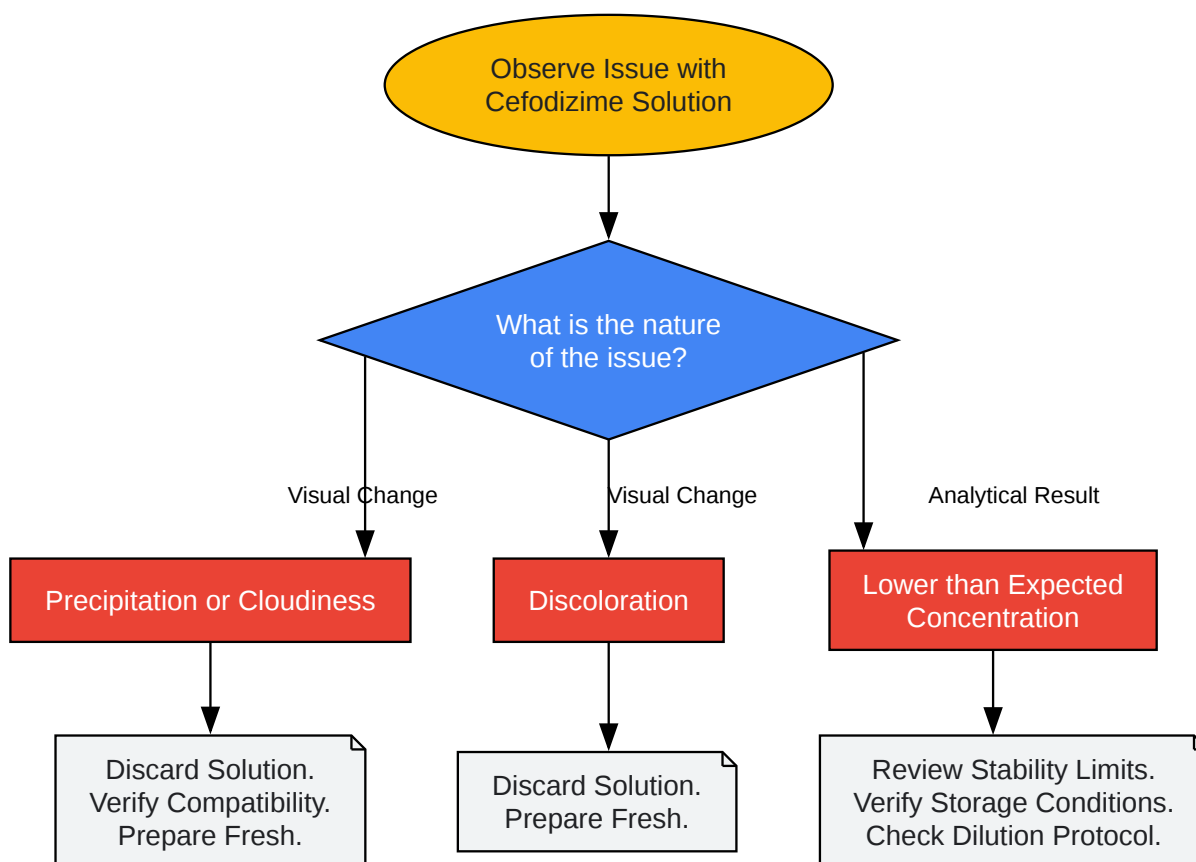
- Sample Preparation: Prepare the Cefodizime solution in the chosen infusion fluid within i.v. glass bottles.[\[1\]](#)
- Storage Conditions:
 - Store one set of samples at room temperature (20-24°C).[\[1\]](#)
 - Store a second set of samples under refrigeration at 4°C.[\[1\]](#)
- Sampling Schedule:
 - Room Temperature: Collect 2-mL samples immediately after preparation (time 0) and at 1, 2, 6, 12, and 24 hours.[\[1\]](#)
 - Refrigeration: Collect 2-mL samples immediately after preparation (time 0) and at 24, 48, 72, 96, 120, and 144 hours.[\[1\]](#)
- Sample Handling: Immediately freeze all collected samples at -70°C until analysis.[\[1\]](#)
- Analysis:
 - Visually examine all samples for changes in color and clarity.[\[1\]](#)
 - Measure the pH of the solutions using a pH meter.[\[1\]](#)
 - Determine the Cefodizime content using a validated analytical method, such as a microbiological assay or high-performance liquid chromatography (HPLC).[\[1\]](#)

Visualizations



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Caption: Experimental workflow for assessing Cefodizime stability.



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Caption: Troubleshooting decision tree for Cefodizime solution issues.

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